

Phosmet-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phosmet-d6

Cat. No.: B1492355

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An in-depth examination of the properties, analytical applications, and biological implications of the deuterated organophosphate, **Phosmet-d6**.

This technical guide provides a comprehensive overview of **Phosmet-d6**, a deuterated analog of the organophosphate insecticide Phosmet. Designed for researchers, scientists, and professionals in drug development and analytical chemistry, this document details the physicochemical properties of **Phosmet-d6**, its primary application as an internal standard in analytical testing, and the toxicological profile and mechanism of action of its parent compound, Phosmet.

Core Data Presentation

For clarity and ease of comparison, the fundamental quantitative data for **Phosmet-d6** are summarized in the table below.

| Parameter | Value | Reference(s) |
|-------------------|---|---|
| CAS Number | 2083623-41-8 | [1] [2] [3] |
| Molecular Formula | C ₁₁ H ₆ D ₆ NO ₄ PS ₂ | [1] [2] |
| Molecular Weight | 323.36 g/mol | |
| Synonyms | Phosmet D6 (dimethyl D6), Phthalophos-d6 | |

Application in Analytical Chemistry: Quantification of Phosmet

Phosmet-d6 serves as a crucial internal standard for the accurate quantification of Phosmet in various matrices, including biological and environmental samples, using techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like **Phosmet-d6** is the gold standard in quantitative analysis as it effectively compensates for variations in sample preparation, injection volume, and instrument response, leading to highly accurate and precise results.

Experimental Protocol: Analysis of Phosmet in Human Blood using GC-MS

While a specific protocol detailing the use of **Phosmet-d6** was not available in the public domain, the following is a representative method for the analysis of Phosmet in human blood by GC-MS, which can be adapted by substituting the specified internal standard with **Phosmet-d6**.

1. Sample Preparation (Solid-Phase Extraction):

- To 1 mL of a human blood sample, add a known concentration of **Phosmet-d6** as the internal standard.
- Perform a solid-phase extraction (SPE) using a C18 cartridge to isolate the analyte and internal standard from the blood matrix.
- Elute the compounds from the SPE cartridge.
- Evaporate the eluent to dryness and reconstitute the residue in a suitable solvent for GC-MS analysis.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A GC system or equivalent.

- Mass Spectrometer: Agilent 7000B Triple Quadrupole GC/MS System with an electron ionization (EI) source or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or similar non-polar capillary column.
- Carrier Gas: Helium.
- Inlet: Splitless injection mode.
- Oven Temperature Program: Optimized for the separation of Phosmet and **Phosmet-d6**.
- Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode, monitoring characteristic ions for both Phosmet and **Phosmet-d6**.

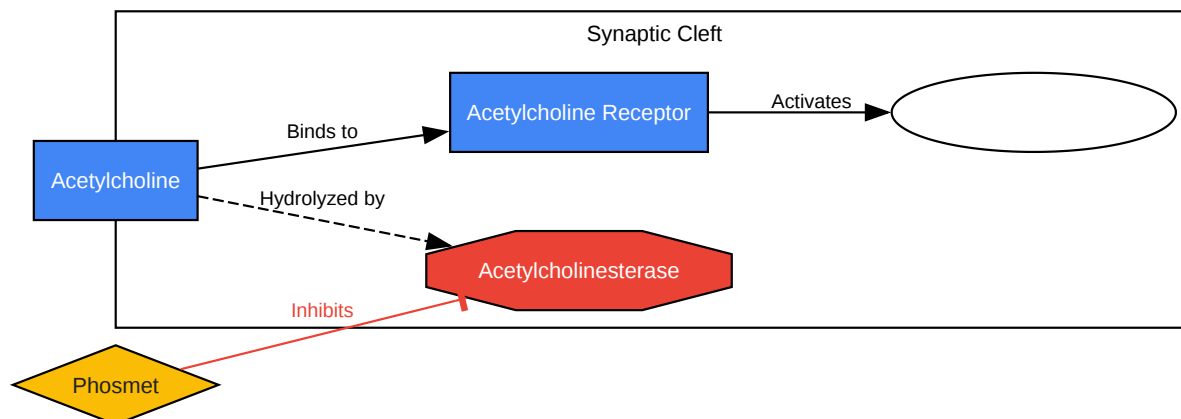
3. Quantification:

- A calibration curve is generated by analyzing a series of standards containing known concentrations of Phosmet and a constant concentration of **Phosmet-d6**.
- The ratio of the peak area of Phosmet to the peak area of **Phosmet-d6** is plotted against the concentration of Phosmet.
- The concentration of Phosmet in the unknown samples is then determined from this calibration curve.

Biological Activity and Mechanism of Action of Phosmet

Phosmet, the non-deuterated parent compound, is a non-systemic organophosphate insecticide and acaricide. Its primary mechanism of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects and mammals.

Signaling Pathway of Acetylcholinesterase Inhibition



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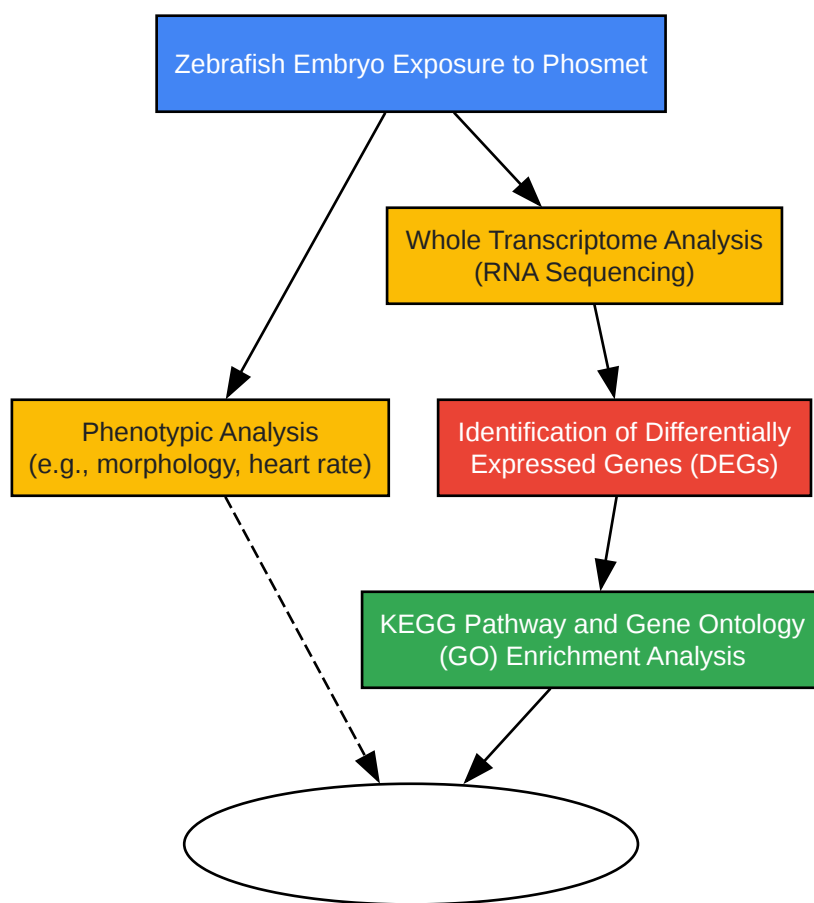
Caption: Acetylcholinesterase (AChE) Inhibition by Phosmet.

In a healthy synapse, the neurotransmitter acetylcholine (ACh) is released and binds to acetylcholine receptors (AChR) on the postsynaptic neuron, leading to nerve impulse transmission. AChE rapidly breaks down ACh to terminate the signal. Phosmet irreversibly binds to and inhibits AChE. This leads to an accumulation of ACh in the synaptic cleft, causing continuous stimulation of the postsynaptic neuron, resulting in neurotoxicity.

Toxicological Profile of Phosmet

Studies on the parent compound, Phosmet, have revealed its potential for toxicity in various organisms. In zebrafish embryos, exposure to Phosmet has been shown to cause developmental abnormalities such as bradycardia, spine curvature, and growth retardation. Transcriptomic analysis in these studies indicated that Phosmet exposure affects several key biological pathways.

Experimental Workflow for Investigating Phosmet Toxicity in Zebrafish



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Caption: Workflow for Zebrafish-based Phosmet Toxicity Studies.

Signaling Pathways Affected by Phosmet

Research has indicated that Phosmet exposure can significantly impact several signaling pathways beyond direct AChE inhibition. These include:

- **Calcium Signaling Pathway:** Disruption of calcium homeostasis is a common mechanism of neurotoxicity.
- **Regulation of Actin Cytoskeleton:** Alterations in the cytoskeleton can affect neuronal development and function.
- **Cardiac Muscle Contraction:** This is consistent with observed effects like bradycardia in toxicological studies.

- Mitogen-Activated Protein Kinase (MAPK) Signaling Pathways: These pathways are crucial for cell survival, proliferation, and apoptosis, and their dysregulation can lead to cellular stress and death.

This technical guide provides a foundational understanding of **Phosmet-d6** for researchers. The information presented, from its basic properties to its application in sophisticated analytical methods and the biological implications of its parent compound, is intended to support and guide future research and development in related fields.

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References

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